

An In-depth Technical Guide to Tellurium Dibromide (CAS No. 7789-54-0)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Tellurium dibromide*

CAS No.: 7789-54-0

Cat. No.: B1610629

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Tellurium dibromide (TeBr₂), identified by the CAS number 7789-54-0, is an inorganic compound of tellurium in the +2 oxidation state. This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis, reactivity, and known applications. While tellurium-containing compounds have garnered interest for their potential in materials science and medicinal chemistry, this document will focus on the available scientific literature for **tellurium dibromide** specifically. It aims to be a valuable resource for researchers by presenting quantitative data in structured tables, outlining experimental contexts, and illustrating key chemical processes through diagrams. It is important to note that while the broader field of organotellurium chemistry shows promise in drug development, specific research into the biological activities of **tellurium dibromide** is limited.

Chemical and Physical Properties

Tellurium dibromide is a greenish-black to brown crystalline solid.[1][2] It is sensitive to light and moisture, which contributes to its instability.[1] The fundamental properties of **tellurium**

dibromide are summarized in the table below.

Property	Value	Reference(s)
Chemical Formula	TeBr ₂	[2]
CAS Number	7789-54-0	[2]
Molecular Weight	287.408 g/mol	[2]
Appearance	Greenish-black to brown crystalline solid	[1][2]
Melting Point	210 °C	[1][2]
Boiling Point	339 °C	[1][2]
Density	~6.24 g/cm ³	[1]
Oxidation State of Te	+2	[2]
Solubility	Soluble in ether; decomposed by water	

Synthesis and Reactivity

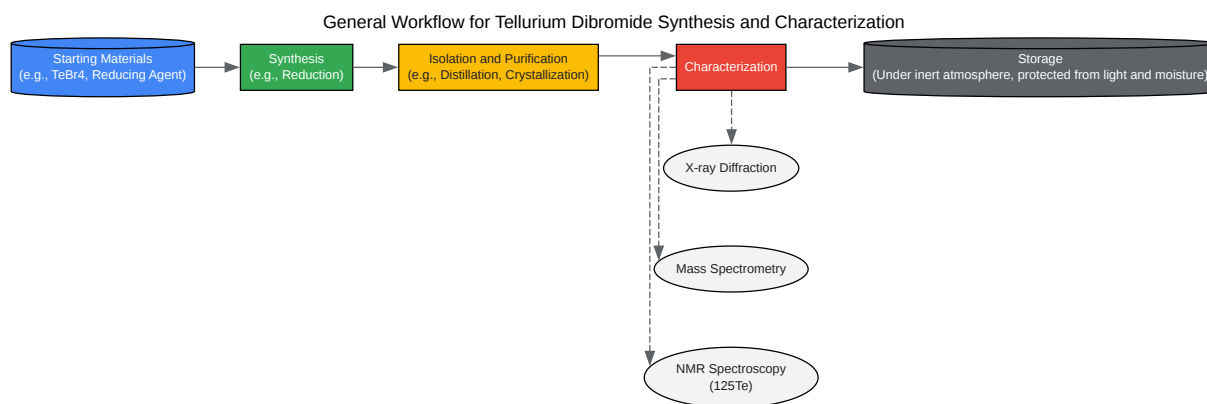
The synthesis of **tellurium dibromide** can be approached through several methods, primarily involving the reduction of higher oxidation state tellurium halides.

Synthesis Methodologies

Two primary methods for the synthesis of **tellurium dibromide** are:

- Reduction of Tellurium Tetrabromide: This involves heating tellurium tetrabromide in the presence of a reducing agent.[1]
- Controlled Hydrolysis: Careful hydrolysis of tellurium tetrabromide under controlled conditions can also yield **tellurium dibromide**.[1]

A general workflow for the synthesis and characterization of **tellurium dibromide** is depicted below.



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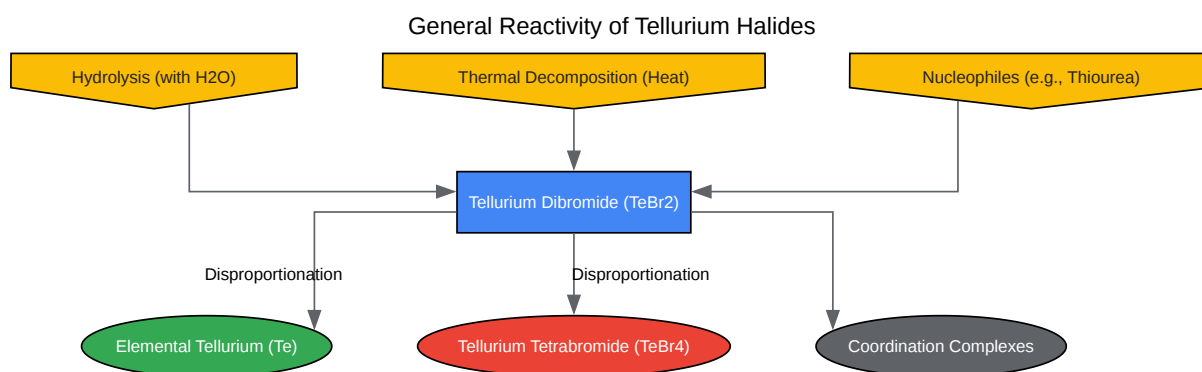
A general workflow for the synthesis and characterization of **tellurium dibromide**.

Reactivity

Tellurium dibromide is a reactive compound, particularly in the presence of moisture and upon heating. Its key reactions include:

- Hydrolysis: It reacts with water, leading to its disproportionation into elemental tellurium and tellurium tetrabromide.[1]
- Decomposition: When heated, **tellurium dibromide** decomposes to elemental tellurium and tellurium tetrabromide.[1]
- Nucleophilic Reactions: **Tellurium dibromide** can react with nucleophiles. For instance, it forms stable complexes with thioureas.

The reactivity of tellurium halides is a key aspect of their chemistry. The following diagram illustrates the general reactivity of tellurium halides, placing **tellurium dibromide** in context.



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General reactivity pathways for **tellurium dibromide**.

Spectroscopic and Structural Characterization

The characterization of tellurium compounds often involves specialized spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{125}Te NMR is a powerful tool for the characterization of organotellurium compounds, offering a wide chemical shift range that is sensitive to the electronic environment of the tellurium atom.[3][4][5][6]
- Mass Spectrometry: Mass spectrometry is used to determine the molecular weight and fragmentation patterns of tellurium-containing compounds.[7][8][9][10]
- X-ray Crystallography: Single-crystal X-ray diffraction is the definitive method for determining the solid-state structure of crystalline tellurium compounds.[11][12]

Applications

The applications of **tellurium dibromide** are primarily in the realm of chemical synthesis and materials science.

- **Precursor in Chemical Synthesis:** It serves as a precursor for the synthesis of other organotellurium compounds.[1]
- **Materials Science:** Tellurium-based materials are being investigated for their potential in thermoelectric devices and as semiconductors.[1] **Tellurium dibromide** can be a starting material for the creation of these materials.[1]
- **Catalysis:** There is research interest in using tellurium compounds as catalysts in various chemical reactions.[1]

Biological Activity and Toxicology

The biological activity of tellurium compounds is an area of growing interest, particularly in the context of drug development. However, it is crucial to note that most of this research focuses on other tellurium-containing molecules rather than **tellurium dibromide** itself.

Relevance to Drug Development

Certain tellurium-containing compounds have demonstrated a range of biological activities, including:

- **Anticancer Activity:** Some organotellurium compounds have been investigated for their potential as anticancer agents.[1][13][14][15] Their mechanisms of action are thought to involve the induction of apoptosis and modulation of inflammatory processes.[13][16] The immunomodulator AS101, an inorganic tellurium complex, has undergone clinical studies in cancer patients.[1]
- **Antifungal and Antibacterial Activity:** Tellurium nanoparticles have shown antifungal activity against organisms like *Candida albicans*, potentially through the inhibition of squalene monooxygenase.[17][18][19] The antibacterial mechanism of tellurium nanoparticles is thought to involve membrane damage.[20][21]

It is important to reiterate that these activities have not been specifically attributed to **tellurium dibromide** in the reviewed literature.

Toxicology

Tellurium and its compounds are generally considered toxic.^[22] Exposure to tellurium compounds can cause a range of adverse health effects.

Exposure Route	Symptoms and Effects	Reference(s)
Inhalation	Irritation to the respiratory tract, drowsiness, dry mouth, metallic taste, headache, nausea, garlic-like odor on breath. May affect the liver and central nervous system.	[22][23]
Ingestion	Abdominal pain, constipation, vomiting, and symptoms similar to inhalation.	[22][23]
Skin Contact	Irritation.	[23]
Eye Contact	Irritation, redness, and pain.	[22][23]

Specific quantitative toxicity data for **tellurium dibromide** is not readily available. The table below presents data for elemental tellurium.

Compound	Species	Route	LD50/LC50	Reference(s)
Tellurium	Rat	Oral	83 mg/kg	[23][24]
Tellurium	Mouse	Oral	20 mg/kg	[23]
Tellurium	Rabbit	Oral	67 mg/kg	[23]
Tellurium	Rat	Inhalation (4h)	> 2420 mg/m ³	[24][25]

Conclusion

Tellurium dibromide (CAS No. 7789-54-0) is a reactive inorganic compound with established chemical and physical properties. Its primary utility lies in its role as a precursor in the synthesis of other tellurium-containing materials and compounds. While the broader class of tellurium

compounds has shown promise in areas of medicinal chemistry, including anticancer and antimicrobial applications, there is a notable lack of specific research on the biological activities and detailed toxicological profile of **tellurium dibromide** itself. This guide serves as a summary of the current knowledge and highlights the need for further investigation to fully understand the potential of this specific tellurium halide, particularly in the context of drug development. Researchers are advised to handle this compound with appropriate safety precautions due to the general toxicity of tellurium compounds.

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- [To cite this document: BenchChem. \[An In-depth Technical Guide to Tellurium Dibromide \(CAS No. 7789-54-0\)\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1610629/docs#an-in-depth-technical-guide-to-tellurium-dibromide-cas-no-7789-54-0\]](#)

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